

# Personal protective equipment for handling 4,4-Difluoropiperidine hydrochloride

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## Compound of Interest

Compound Name: 4,4-Difluoropiperidine  
hydrochloride

Cat. No.: B134069

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## Essential Safety and Handling Guide for 4,4-Difluoropiperidine Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4,4-Difluoropiperidine hydrochloride** (CAS No: 144230-52-4). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Properties:

Property	Value
Formula	C <sub>5</sub> H <sub>9</sub> F <sub>2</sub> N · HCl
Molecular Weight	157.59 g/mol [1]
Appearance	White to off-white powder or solid[2]
Melting Point	173-177 °C[2][3]

## Hazard Identification and Personal Protective Equipment (PPE)

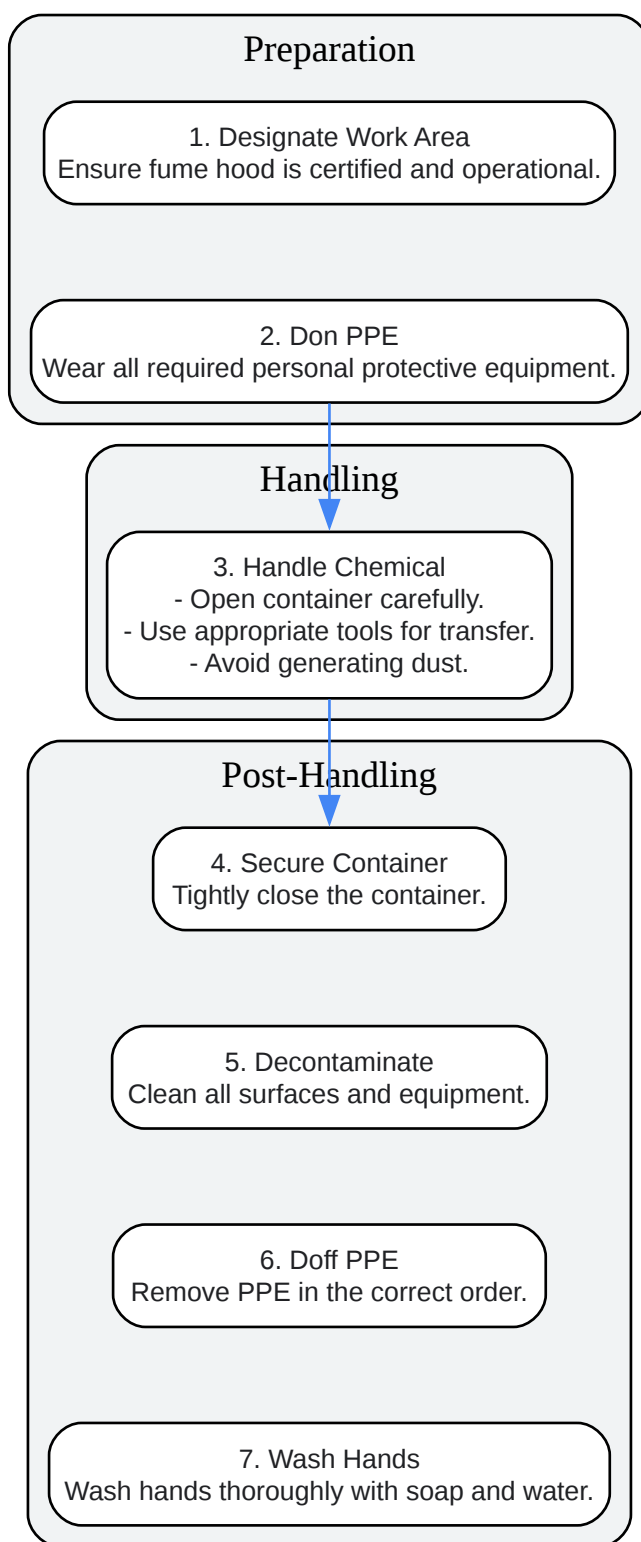
**4,4-Difluoropiperidine hydrochloride** is classified as causing serious eye irritation.<sup>[1]</sup> While comprehensive toxicological properties have not been fully investigated, it is crucial to handle this compound with care. The following PPE is mandatory to minimize exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical goggles, approved under standards such as NIOSH (US) or EN 166 (EU).	Protects against splashes and airborne particles that can cause serious eye damage. <sup>[4]</sup>
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene).	Prevents skin contact. <sup>[4]</sup>
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure. <sup>[4]</sup>
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) is required when dusts are generated. <sup>[3]</sup>	Reduces the risk of inhaling potentially irritating particles.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to ensure safety during the handling of **4,4-Difluoropiperidine hydrochloride**.



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**Caption:** Standard operational workflow for handling **4,4-Difluoropiperidine hydrochloride**.

## First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Eyes	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Skin	IF ON SKIN: Take off immediately all contaminated clothing. Wash with plenty of water. <a href="#">[5]</a>
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. <a href="#">[6]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[6]</a>

## Disposal Plan

Proper disposal of **4,4-Difluoropiperidine hydrochloride** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Management Protocol:

- **Container Management:** Do not mix with other waste. Leave the chemical in its original container. Handle uncleaned containers as you would the product itself.
- **Waste Disposal:** Dispose of contents and container in accordance with all local, state, and federal regulations. This should be done at an approved waste disposal plant.[\[6\]](#)
- **Spill Management:** In case of a spill, avoid inhalation of dust and substance contact. Ensure adequate ventilation. Suppress dust with a water spray jet if necessary, and prevent the

runoff from entering drains. Shovel the spilled material into a suitable, closed container for disposal.[6]

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## References

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